Application Notes and Protocols for the Production of Bismuth-210

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Compound of Interest

Compound Name:	*Bismuth-210*
CAS No.:	*14331-79-4*
Cat. No.:	*B076734*

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Topic: Production of **Bismuth-210** via Neutron Capture by Bismuth-209

Audience: Researchers, scientists, and drug development professionals.

Introduction

Bismuth-210 (^{210}Bi) is a radionuclide produced by the neutron irradiation of the stable isotope Bismuth-209 (^{209}Bi).[1][2] The primary nuclear reaction is a neutron capture, denoted as ^{209}Bi(n,γ)^{210}Bi. This process is of significant interest as ^{210}Bi is the parent nuclide of Polonium-210 (^{210}Po), a potent alpha emitter.[3][4] ^{210}Bi itself decays via beta emission with a half-life of approximately 5 days.[3][5][6][7][8] The production and subsequent separation of its decay product, ^{210}Po, are crucial for various applications, including compact heat sources for space applications and radioisotope thermoelectric generators.[9] These application notes provide a summary of the production pathway, relevant nuclear data, and a generalized protocol for its synthesis and separation.

Principle of Production

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The production of **Bismuth-210** is initiated by irradiating a high-purity Bismuth-209 target with neutrons, typically within a nuclear reactor.[10] The ^{209}Bi nucleus captures a neutron and becomes an excited ^{210}Bi nucleus, which then de-excites by emitting gamma radiation (γ).

Nuclear Reaction: $^{209}Bi + ^{1}n \rightarrow ^{210}Bi + \gamma$

The resulting **Bismuth-210** has two main states: a ground state (^{210g}Bi) and a metastable isomeric state (^{210m}Bi).

- **Bismuth-210**g (Ground State): Decays via beta emission to Polonium-210 with a half-life of 5.012 days.[6][7][8] This is the primary pathway for ^{210}Po production.[4]
- **Bismuth-210**m (Metastable State): This isomer is very long-lived, with a half-life of approximately 3 million years, and is not a significant contributor to ^{210}Po production on practical timescales.[3][6]

The ^{210}Po produced from the decay of ^{210g}Bi is a highly radiotoxic alpha emitter with a half-life of about 138 days.[4][11]

Quantitative Data Summary

The efficiency of ^{210}Bi production is critically dependent on the neutron capture cross-section of ^{209}Bi, which varies with neutron energy.

Table 1: Nuclear Properties of Key Isotopes

Isotope	Half-Life	Primary Decay Mode	Atomic Mass (amu)
Bismuth-209 (^{209}Bi)	~2.01 x 10^{19} years[6]	Alpha (α)	208.98040[6]
Bismuth-210 (^{210}Bi)	5.012 days[6][7][8]	Beta (β^-)[8]	209.984105[5][8]
Polonium-210 (^{210}Po)	~138 days[4][11]	Alpha (α)	Not specified

Table 2: Neutron Capture Cross-Sections for the $^{209}Bi(n,\gamma)^{210}Bi$ Reaction

The neutron capture cross-section is a measure of the probability of the reaction occurring. It is typically measured in barns (1 barn = 10^{-24} cm^2).

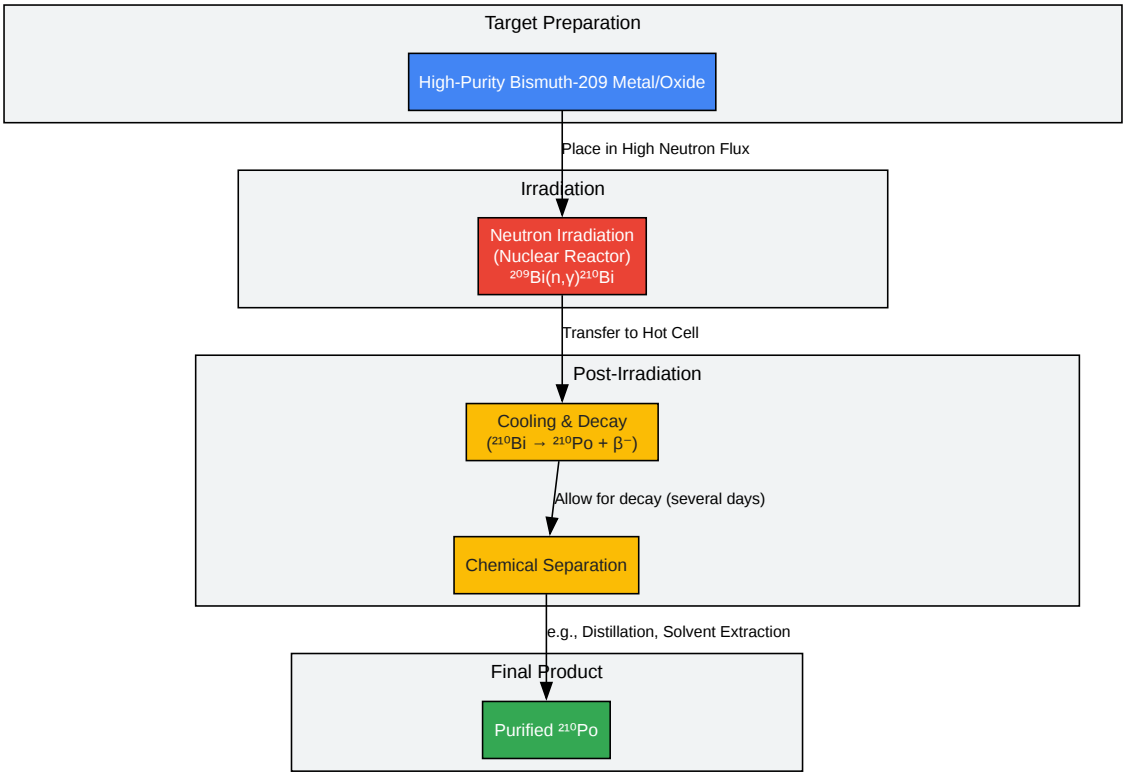
Neutron Energy	Cross-Section Value (barns)	Notes
Thermal (0.0253 eV)	0.03385 (33.85 mb)[12]	This is a key value for production in thermal neutron reactors.
Thermal (0.0253 eV)	0.0162 (16.2 mb)	For the formation of the ground state (^{210g}Bi) specifically.[11]
Resonance Integral	0.2063 (206.3 mb)[12]	Represents the capture probability over the resonance energy region.
Maxwellian Average (kT=30 keV)	0.00201 (2.01 mb)[11]	Relevant for astrophysical contexts and certain reactor spectra.
10 - 100 keV Range	Varies	Cross-sections in this range have been measured using time-of-flight methods.[13]

Note:The production of ^{210}Po is highly inefficient due to the small neutron capture cross-section of ^{209}Bi.[1][2]

Experimental Workflow Diagram

The overall process from a stable Bismuth-209 target to the separation of the desired radionuclide product is illustrated below.

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Caption: Workflow for the production of ^{210}Po from a ^{209}Bi target.

Experimental Protocols

The following sections outline a generalized protocol for the production of **Bismuth-210** and the subsequent separation of its decay product, Polonium-210.

Target Preparation

- Material: Start with high-purity (99.99% or greater) Bismuth-209 metal or bismuth oxide (Bi_2O_3). The choice of metal or oxide depends on the irradiation facility's requirements and the target design. Impurities can lead to the production of undesirable activation products, complicating the purification process.[14]

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- Encapsulation: The bismuth target material is typically encapsulated in a material with a low neutron absorption cross-section and high melting point, such as aluminum or stainless steel.[14] The encapsulation prevents contamination and ensures the integrity of the target during irradiation. The target is hermetically sealed to contain all radioactive products.

Neutron Irradiation

- Facility: The encapsulated target is placed in a nuclear reactor with a high thermal neutron flux. The higher the flux, the greater the production rate of ^{210}Bi.

- Irradiation Time: The duration of the irradiation is calculated based on the neutron flux, the capture cross-section, and the half-life of ^{210}Bi. The production of ^{210}Bi will approach a saturation point after several half-lives (e.g., 15-20 days). The irradiation time is optimized to maximize ^{210}Bi yield without producing excessive unwanted byproducts.

- Cooling Period: After irradiation, the target is removed from the reactor and stored in a hot cell for a "cooling" period. This allows short-lived radioisotopes from impurities and the capsule material to decay, reducing the overall radiation dose during subsequent handling.

Post-Irradiation Processing and Chemical Separation

The separation of the microscopic quantities of ^{210}Po from the bulk bismuth target is a critical and challenging step.[10] This process must be performed in a shielded hot cell or a suitable glove box due to the high radiotoxicity of ^{210}Po.[14]

Several methods have been developed for this separation:

Method A: Liquid-Liquid Extraction This method is effective for separating tracer amounts of polonium from large quantities of bismuth.

- Dissolution: Dissolve the irradiated bismuth target in a suitable acid, such as concentrated hydrochloric acid (HCl).

- Extraction: Use an organic solvent containing a specific extractant, such as Tributyl Phosphate (TBP), to selectively extract the polonium.[15][16] For example, polonium can be effectively extracted from a 7 M HCl solution using TBP.[15][16]

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- Back-Extraction (Stripping): The polonium is then stripped from the organic phase back into an aqueous phase using a different acid, such as 8 M or 9 M nitric acid (HNO_3), to yield a purified polonium solution.[15][16]

Method B: High-Temperature Volatilization (Distillation) This pyrochemical method leverages the higher volatility of polonium compared to bismuth.

- Melting: Place the irradiated bismuth metal in a leak-tight crucible within a furnace.[14]
- Volatilization: Heat the molten bismuth to 600-650°C under an inert atmosphere (e.g., helium).[14] The Polonium-210 will volatilize from the melt.
- Condensation: Pass an inert carrier gas (e.g., helium) through the melt to transport the polonium vapor to a cooled condensation device, where it is collected.[14] This method can achieve over 95% recovery of ^{210}Po.[14]

Method C: Electrochemical Deposition This technique is often used as a final purification step.

- Solution Preparation: Dissolve the polonium-containing fraction in an acidic solution (e.g., HCl).
- Deposition: Polonium can be spontaneously deposited from the solution onto silver (Ag) foils or electrochemically deposited onto more noble metals like gold (Au) or platinum (Pt).[14] This provides a solid, high-purity source of ^{210}Po.

Quality Control

- Radionuclidic Purity: The final product should be analyzed using alpha and gamma spectroscopy to identify and quantify the radionuclide content. Alpha spectroscopy should confirm the characteristic 5.3 MeV alpha peak of ^{210}Po.
- Activity Measurement: The total activity of the final ^{210}Po product is determined using a calibrated alpha counter or calorimeter.

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